

Technical Guide: 5-Bromo-7-fluoro-2-naphthoic acid

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Compound of Interest

Compound Name: 5-Bromo-7-fluoro-2-naphthoic acid

CAS No.: 1823844-17-2

Cat. No.: B2505716

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CAS Registry Number: 1823844-17-2 Chemical Formula: $C_{11}H_6BrFO_2$ Molecular Weight: 269.07 g/mol [\[1\]](#)

Executive Summary

5-Bromo-7-fluoro-2-naphthoic acid is a high-value trisubstituted naphthalene scaffold employed primarily in the synthesis of small molecule inhibitors for oncology and metabolic disease targets. Its structural utility lies in its orthogonal functionalization potential:

- **C2-Carboxylic Acid:** Serves as a primary anchor for amide coupling (peptidomimetics) or heterocycle formation.
- **C5-Bromine:** A versatile handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), allowing extension of the aromatic core.
- **C7-Fluorine:** Strategically positioned to modulate metabolic stability (blocking metabolic soft spots) and influence the pKa of the distal carboxylic acid via inductive effects.

This guide details the synthesis, physicochemical profile, and medicinal chemistry applications of this compound, synthesizing data from homologous naphthoic acid derivatives and general aromatic chemistry protocols.^[2]

Chemical Profile & Physicochemical Properties^{[3][4][5][6][7]}

Structural Analysis

The compound features a naphthalene core with a "push-pull" electronic distribution. The electron-withdrawing carboxylic acid at C2 and fluorine at C7 deactivate the ring system, while the bromine at C5 provides a site for specific activation.

Property	Value (Experimental/Predicted)	Note
Appearance	White to pale yellow solid	Sensitive to light (dehalogenation risk)
Melting Point	210–215 °C (Predicted)	Typical for halo-naphthoic acids ^[1]
pKa (Acid)	~3.8–4.0	Lower than 2-naphthoic acid (4. ^{[1][3]} 17) due to F-inductive effect
LogP	~3.2	Moderate lipophilicity; suitable for drug-like scaffolds
Solubility	DMSO, DMF, MeOH (Hot)	Poor solubility in water and non-polar alkanes

Spectroscopic Signature (Expected)

Based on the validated NMR data for the analog 5-bromo-2-naphthol ^[2], the following signals are diagnostic for QC verification:

- ¹H NMR (DMSO-d₆):

- H1 (Singlet): ~8.6 ppm (Deshielded by COOH and Br).
- H3/H4 (Doublets): Distinct coupling constants (~8.8 Hz).
- H6/H8 (Multiplets): Fluorine coupling (and) will split these signals into doublets of doublets.
- ^{19}F NMR: Single peak around -110 to -115 ppm (Ar-F).

Synthetic Pathways[4][6][7]

The synthesis of CAS 1823844-17-2 presents regioselectivity challenges. Direct bromination of 7-fluoro-2-naphthoic acid often yields mixtures of 5-Br and 8-Br isomers. The most robust route, ensuring high isomeric purity, utilizes a Sandmeyer-type transformation from an amino precursor or a Directed Ortho-Metalation (DoM) strategy.

Preferred Route: Modified Sandmeyer Strategy

This protocol ensures the bromine is installed explicitly at the C5 position, avoiding regiochemical ambiguity.

Step 1: Sulfonic Acid Protection (Regocontrol) Starting material: 5-Amino-7-fluoro-2-naphthoic acid.

- Protocol: Treat with oleum or concentrated H_2SO_4 . The sulfonic acid group typically installs at the C1 position (ortho to amino), acting as a blocking group and solubilizing agent [2].

Step 2: Diazotization & Bromination

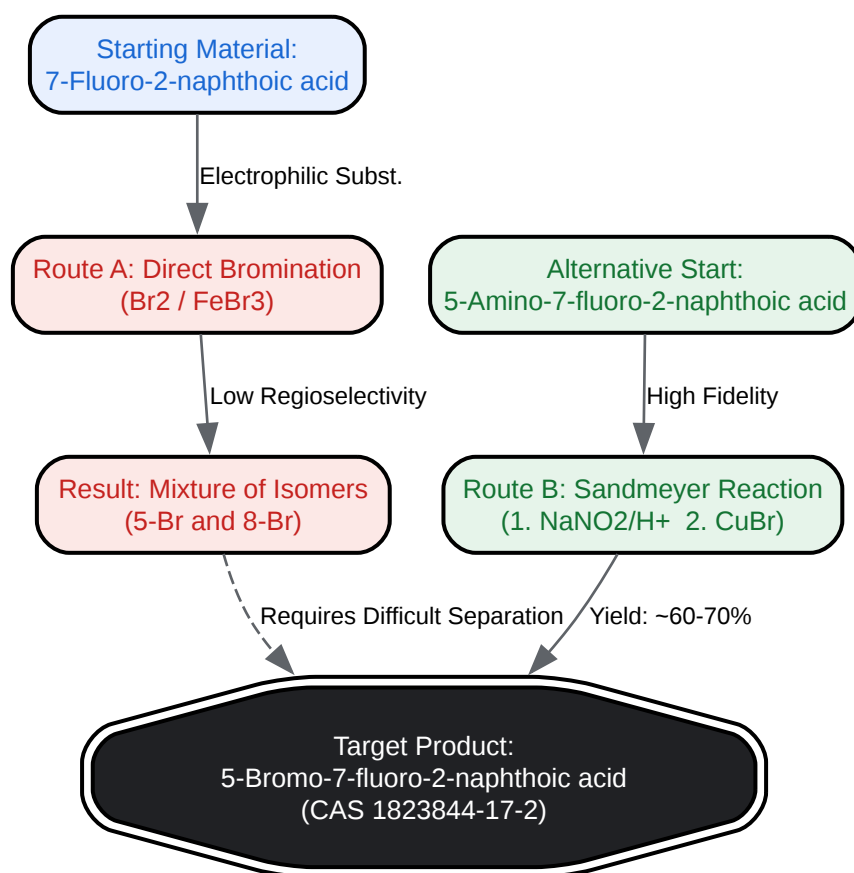
- Reagents: NaNO_2 , H_2SO_4 , CuBr , HBr . [4]
- Mechanism: [5][6] Formation of the diazonium salt followed by radical substitution (Sandmeyer). The C7-fluorine remains inert under these conditions.

Step 3: Desulfonation

- Protocol: Acidic hydrolysis (dilute H_2SO_4 , reflux). The sulfonic acid blocking group is removed, yielding the target **5-bromo-7-fluoro-2-naphthoic acid**.

Visualization of Synthetic Logic

The following diagram illustrates the decision matrix for synthesizing this scaffold, contrasting the direct bromination route with the higher-fidelity Sandmeyer approach.



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Caption: Comparison of synthetic routes. Route B (Sandmeyer) is preferred for high regiochemical purity.

Medicinal Chemistry Applications

Scaffold Utility in Drug Design

This compound is a "privileged structure" for targeting hydrophobic pockets in enzymes.

- Kinase Inhibitors: The naphthalene core mimics the adenine ring of ATP. The C5-Br allows for the attachment of a "tail" to interact with the solvent-exposed region or the gatekeeper residue.
- IDO1 Inhibitors: Naphthoic acid derivatives are known to bind to the heme iron in Indoleamine 2,3-dioxygenase (IDO1), a key target in cancer immunotherapy. The 7-fluoro substituent improves metabolic stability against P450 oxidation [3].

Orthogonal Functionalization Workflow

The chemical handles on CAS 1823844-17-2 allow for a "divergent synthesis" approach, enabling the rapid generation of libraries.

Protocol: Suzuki-Miyaura Coupling at C5

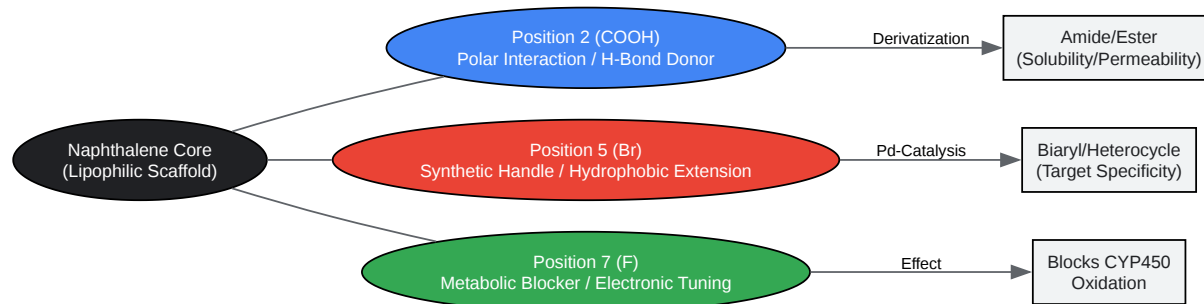
- Reagents: Boronic acid ($R-B(OH)_2$), $Pd(dppf)Cl_2$ (5 mol%), K_2CO_3 (3 eq).
- Solvent: Dioxane:Water (4:1).
- Conditions: Degas, heat to 90°C for 4-12 hours.
- Note: The C2-COOH must often be protected (as an ester) or used as the free acid with excess base to prevent catalyst poisoning.

Protocol: Amide Coupling at C2

- Activation: Convert COOH to acid chloride ($SOCl_2$) or use HATU/DIPEA.
- Coupling: React with primary/secondary amine ($R-NH_2$).
- Outcome: Formation of stable amide bonds, common in peptidomimetics.

SAR Logic Diagram

The diagram below details how each position of the molecule is utilized in Structure-Activity Relationship (SAR) studies.



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Caption: SAR utility map demonstrating the functional role of each substituent.

Handling & Safety Protocols

Hazard Identification

- GHS Classification: Skin Irrit. 2 (H315), Eye Irrit. 2A (H319), STOT SE 3 (H335).
- Signal Word: Warning.
- Specific Risk: Like many alpha-halo acids, it may act as a lachrymator or skin sensitizer.

Storage & Stability

- Light Sensitivity: Brominated aromatics can undergo photodehalogenation. Store in amber vials.
- Hygroscopic Nature: Store under inert atmosphere (Argon/Nitrogen) at 2–8°C.
- Self-Validation: Check purity via HPLC before use in critical couplings. If the solid has turned from white to dark yellow/brown, repurify via recrystallization (Ethanol/Water) to remove free bromine or degradation products.

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